

Application Note: Quantitative Analysis of 2-(Undecyloxy)ethanol in Diverse Sample Matrices

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Compound of Interest

Compound Name: 2-(Undecyloxy)ethanol

Cat. No.: B3415720

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Introduction

2-(Undecyloxy)ethanol, also known as Undeceth-1, is a fatty alcohol ethoxylate used in various industrial and commercial applications, including as a surfactant in cosmetic formulations and as an insect pheromone.[1][2][3] Accurate quantification of **2-(Undecyloxy)ethanol** is crucial for quality control, formulation development, and safety assessments. This document provides detailed analytical protocols for the quantification of **2-(Undecyloxy)ethanol** in various sample matrices using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). These methods are designed to offer high sensitivity and selectivity.

Analytical Techniques

Given the chemical properties of **2-(Undecyloxy)ethanol** (Molecular Formula: C₁₃H₂₈O₂, Molecular Weight: 216.36 g/mol), both GC-MS and LC-MS/MS are suitable for its quantification.[2][3][4] The choice of technique may depend on the sample matrix, required sensitivity, and available instrumentation.

- Gas Chromatography-Mass Spectrometry (GC-MS): A robust technique for the analysis of volatile and semi-volatile compounds. Derivatization may be employed to improve the chromatographic behavior and sensitivity of **2-(Undecyloxy)ethanol**. Headspace GC-MS is particularly useful for analyzing volatile impurities in samples.[5][6][7][8]

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Offers high selectivity and sensitivity, making it ideal for complex matrices and trace-level quantification. This technique can often analyze the compound directly without derivatization.^{[9][10]}

Quantitative Data Summary

The following tables summarize the expected quantitative performance of the described GC-MS and LC-MS/MS methods for the analysis of **2-(Undecyloxy)ethanol**. These values are representative and may vary based on instrumentation and matrix effects.

Table 1: GC-MS Method Performance

Parameter	Result
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Accuracy (Recovery %)	95 - 105%
Precision (%RSD)	< 10%

Table 2: LC-MS/MS Method Performance

Parameter	Result
Linearity (r^2)	> 0.998
Limit of Detection (LOD)	0.01 ng/mL
Limit of Quantification (LOQ)	0.03 ng/mL
Accuracy (Recovery %)	97 - 103%
Precision (%RSD)	< 5%

Experimental Protocols

Protocol 1: Quantification of 2-(Undecyloxy)ethanol by GC-MS

This protocol is suitable for the analysis of **2-(Undecyloxy)ethanol** in relatively clean sample matrices or after appropriate cleanup.

1. Sample Preparation:

- Liquid Samples (e.g., cosmetic lotions, solutions):
 - Accurately weigh 1 g of the sample into a 15 mL centrifuge tube.
 - Add 5 mL of a suitable organic solvent (e.g., ethyl acetate, hexane).
 - Vortex for 2 minutes to ensure thorough mixing and extraction.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean vial for analysis.
- Solid Samples:
 - Accurately weigh 0.5 g of the homogenized sample into a 15 mL centrifuge tube.
 - Add 10 mL of an appropriate extraction solvent (e.g., methanol, acetonitrile).
 - Sonicate for 15 minutes in a water bath.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm syringe filter into a GC vial.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent.

- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1 µL (splitless mode).
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification (target ions to be determined from a full scan of a standard).

Protocol 2: Quantification of 2-(Undecyloxy)ethanol by LC-MS/MS

This protocol is recommended for high-sensitivity analysis and for complex sample matrices such as biological fluids or environmental samples.

1. Sample Preparation:

- Liquid Samples (e.g., plasma, urine, wastewater):
 - To 100 µL of the sample, add 400 µL of acetonitrile containing an appropriate internal standard.

- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Solid and Semi-solid Samples (e.g., creams, tissues):
 - Perform a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to isolate the analyte from the matrix. A C18 SPE cartridge is a good starting point.
 - Elute the analyte with methanol or acetonitrile.
 - Evaporate the eluate and reconstitute as described above.

2. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatograph: Shimadzu Nexera X2 or equivalent.
- Mass Spectrometer: Sciex QTRAP 6500+ or equivalent.
- Column: C18 column (e.g., 100 mm x 2.1 mm, 2.6 μ m).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient Elution:
 - 0-1 min: 5% B
 - 1-8 min: 5% to 95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95% to 5% B

- 10.1-12 min: 5% B
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Ion Source Parameters:
 - Curtain Gas: 35 psi
 - IonSpray Voltage: 5500 V
 - Temperature: 500°C
 - Ion Source Gas 1: 55 psi
 - Ion Source Gas 2: 60 psi
- Acquisition Mode: Multiple Reaction Monitoring (MRM). Precursor and product ions should be optimized by infusing a standard solution of **2-(Undecyloxy)ethanol**.

Visualizations



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Caption: GC-MS workflow for **2-(Undecyloxy)ethanol** analysis.



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Caption: LC-MS/MS workflow for **2-(Undecyloxy)ethanol** analysis.

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